

Application Notes and Protocols for Lesogaberan Administration in Laboratory Animals

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Compound of Interest

Compound Name: *Lesogaberan*

Cat. No.: *B1674770*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dosing and administration of **Lesogaberan** (also known as AZD3355), a selective GABA-B receptor agonist, in laboratory animals. The information is compiled from preclinical studies to guide researchers in designing and executing experiments.

Quantitative Dosing Information

The following tables summarize the reported oral dosing regimens for **Lesogaberan** in mice and rats.

Table 1: **Lesogaberan** Dosing in Mice

Dosage	Administration Route	Frequency	Vehicle	Study Context
10 mg/kg	Oral Gavage	Twice daily, 5 days/week	Not explicitly stated; likely an aqueous vehicle such as water or PBS	Murine Non-Alcoholic Steatohepatitis (NASH) model[1]
30 mg/kg	Oral Gavage	Twice daily, 5 days/week	Not explicitly stated; likely an aqueous vehicle such as water or PBS	Murine Non-Alcoholic Steatohepatitis (NASH) model[1]
0.08 mg/mL	In drinking water	Ad libitum for 48 hours	Water	Protection of human islet β -cells from apoptosis in islet grafts in mice[2]

Table 2: **Lesogaberan** Dosing in Rats

Dosage	Administration Route	Frequency	Vehicle	Study Context
7 μ mol/kg	Oral	Single dose	Not explicitly stated	Pharmacokinetic analysis[2]

Experimental Protocols

Preparation of **Lesogaberan** for Oral Administration

Lesogaberan is available as a free form and as a hydrochloride salt. The hydrochloride salt is more stable and is recommended for use in aqueous solutions[2].

Protocol for Preparing an Aqueous Solution of **Lesogaberan** Hydrochloride for Oral Gavage:

- Materials:
 - **Lesogaberan** hydrochloride powder
 - Sterile Phosphate-Buffered Saline (PBS), pH 7.4
 - Sterile conical tubes
 - Vortex mixer
 - Analytical balance
- Procedure:
 - Determine the required concentration of the dosing solution based on the desired dose (e.g., mg/kg) and the average weight of the animals, assuming a standard dosing volume (e.g., 10 mL/kg for mice).
 - Weigh the appropriate amount of **Lesogaberan** hydrochloride powder using an analytical balance.
 - Transfer the powder to a sterile conical tube.
 - Add the calculated volume of sterile PBS to the tube.
 - Vortex the solution until the **Lesogaberan** hydrochloride is completely dissolved. Gentle warming may be used if necessary, but ensure the solution returns to room temperature before administration.
 - Prepare the solution fresh on the day of dosing.

Oral Gavage Administration Protocol for Mice and Rats

This protocol provides a general guideline for oral gavage. Researchers should adhere to their institution's specific animal care and use guidelines.

- Materials:
 - Prepared **Lesogaberan** dosing solution

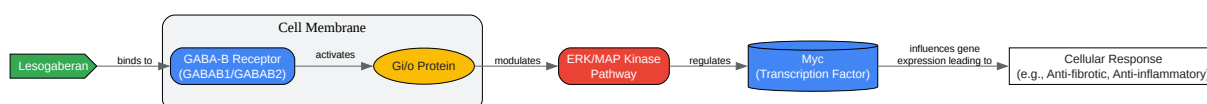
- Appropriately sized gavage needles (e.g., 20-22 gauge, 1.5-inch for mice; 16-18 gauge, 2-3 inches for rats) with a ball-tip to prevent esophageal injury.
- Syringes
- Animal scale
- Procedure:
 - Animal Handling and Restraint:
 - Weigh the animal to determine the precise volume of the dosing solution to be administered.
 - Gently but firmly restrain the animal. For a mouse, this can be done by scruffing the neck and back to immobilize the head and body. For a rat, a similar but larger grip is used, ensuring the animal is secure. The animal should be held in a vertical position.
 - Gavage Needle Insertion:
 - Measure the gavage needle against the animal to determine the correct insertion depth – from the tip of the nose to the last rib. This ensures the needle reaches the stomach without causing perforation.
 - With the animal's head tilted slightly upwards to straighten the esophagus, gently insert the gavage needle into the mouth, passing it over the tongue towards the back of the throat.
 - Allow the animal to swallow the tip of the needle, which facilitates its entry into the esophagus. The needle should advance smoothly without resistance. If resistance is met, do not force the needle. Withdraw and attempt to re-insert.
 - Substance Administration:
 - Once the needle is correctly positioned in the stomach, slowly administer the **Lesogaberan** solution from the syringe.
 - After administration, gently and smoothly withdraw the gavage needle.

- Post-Procedure Monitoring:
 - Return the animal to its cage and monitor for any signs of distress, such as difficulty breathing, which could indicate accidental administration into the trachea.

Signaling Pathway and Experimental Workflow

Lesogaberan Signaling Pathway

Lesogaberan is a selective agonist for the GABA-B receptor, a G-protein coupled receptor (GPCR). Activation of the GABA-B receptor by **Lesogaberan** has been shown to modulate downstream signaling pathways, including the ERK/MAP kinase pathway, and influence the expression of transcription factors such as Myc.

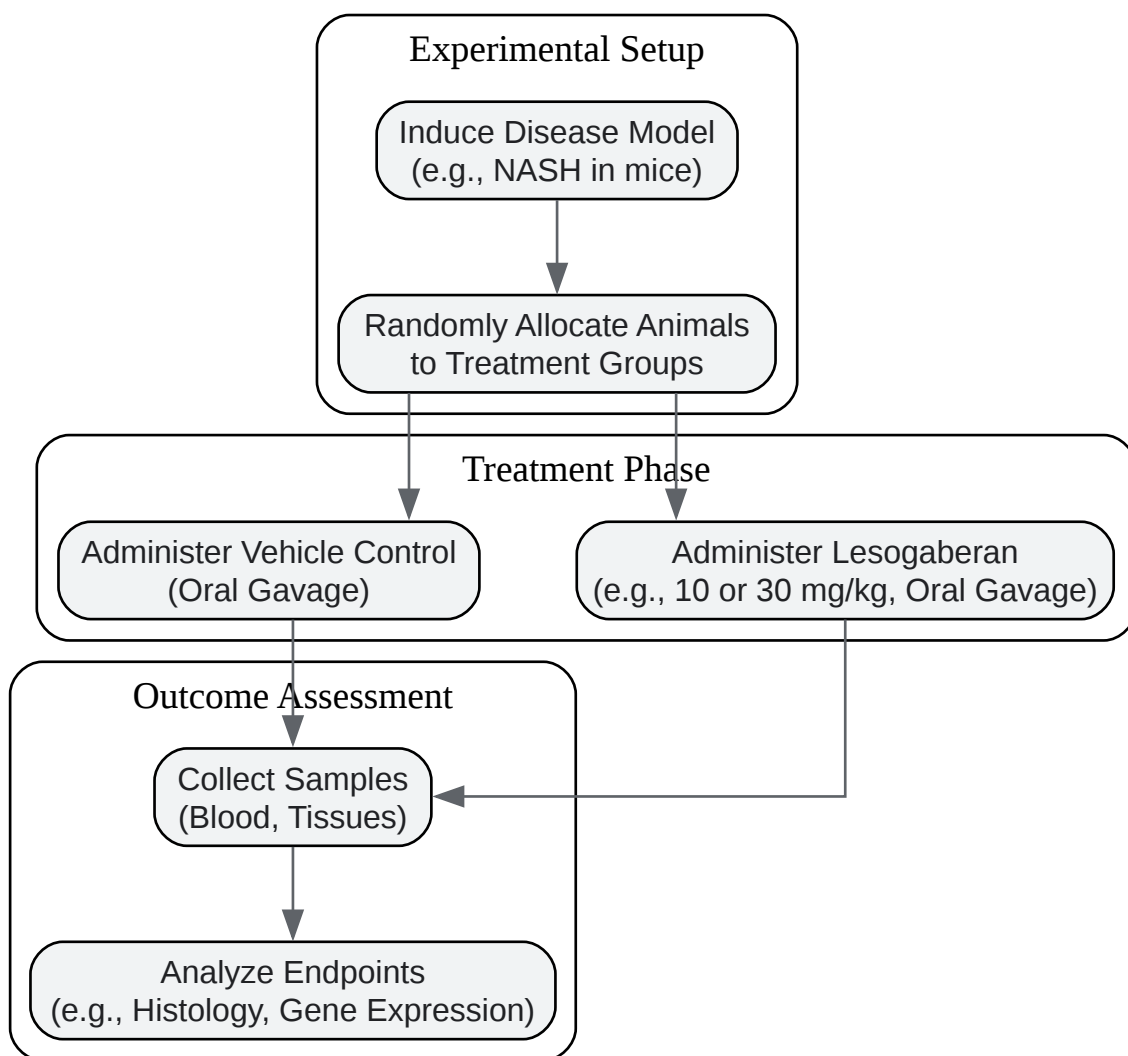


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Lesogaberan's mechanism of action via the GABA-B receptor.

Experimental Workflow for In Vivo Studies

The following diagram illustrates a typical workflow for an in vivo study investigating the effects of **Lesogaberan** in a disease model, such as the NASH model.



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A generalized workflow for preclinical evaluation of **Lesogaberan**.

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References

- 1. Repositioning of a novel GABA-B receptor agonist, AZD3355 (Lesogaberan), for the treatment of non-alcoholic steatohepatitis - PMC [pmc.ncbi.nlm.nih.gov]

- 2. medchemexpress.com [medchemexpress.com]
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